

Technical Guide: Physicochemical Properties of (tert-Butoxycarbonylmethyl)triphenylphosphonium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (tert-Butoxycarbonylmethyl)triphenylphosphonium bromide

Cat. No.: B150948

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Introduction

(tert-Butoxycarbonylmethyl)triphenylphosphonium bromide is a quaternary phosphonium salt widely employed as a reagent in organic synthesis. It is particularly valuable in the Wittig reaction for the formation of α,β -unsaturated esters from aldehydes and ketones. An accurate understanding of its physical and chemical properties is essential for its proper handling, storage, and application in synthetic protocols. This guide provides a focused overview of the physical appearance and key properties of **(tert-Butoxycarbonylmethyl)triphenylphosphonium bromide** in its solid, powdered form.

Physical Appearance

(tert-Butoxycarbonylmethyl)triphenylphosphonium bromide is typically supplied as a solid. The material is generally described as an odorless, white to pale yellow or almost white powder.^{[1][2][3]} Depending on the specific batch and manufacturing process, its form can range from a fine powder to small crystals.^[3]

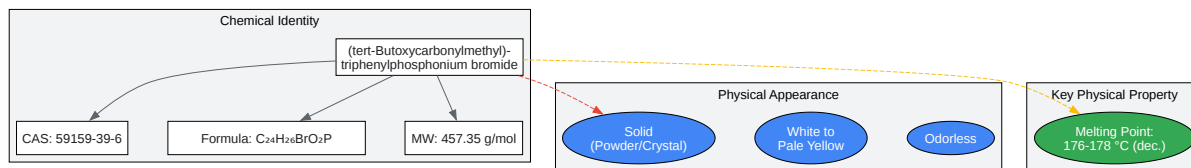
Physicochemical Data

The key physical and chemical properties of **(tert-Butoxycarbonylmethyl)triphenylphosphonium bromide** are summarized in the table below. This data is critical for experimental design and safety assessments.

Property	Value	Source(s)
Physical State	Solid, Powder to Crystal	[2] [3]
Color	White to pale yellow / almost white	[1] [3]
Odor	Odorless	[2]
Molecular Formula	C ₂₄ H ₂₆ BrO ₂ P	[1] [2]
Molecular Weight	457.35 g/mol	[2]
Melting Point	176-178 °C (with decomposition)	[1] [3]
Solubility	Soluble in Methanol	[3]

Structural and Property Overview

The relationship between the compound's identity and its key physical properties is fundamental. The diagram below illustrates this connection, providing a quick reference for researchers.



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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (tert-Butoxycarbonylmethyl)triphenylphosphonium Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150948#physical-appearance-of-tert-butoxycarbonylmethyl-triphenylphosphonium-bromide-powder>]

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